

# Application Note: Simultaneous Quantification of Acetaminophen and Codeine by HPLC-UV

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## Compound of Interest

Compound Name: *Acetaminophen and codeine phosphate*

Cat. No.: *B1211854*

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## Abstract

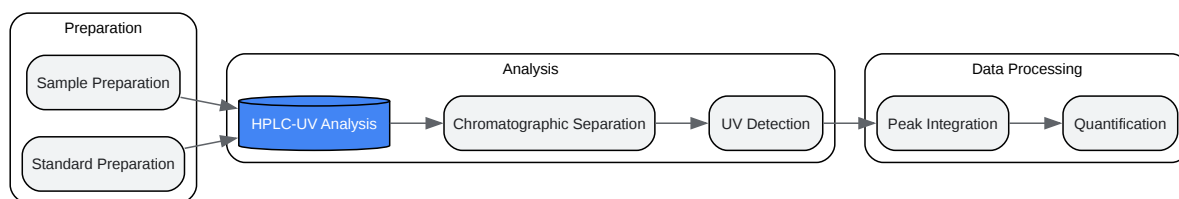
This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the simultaneous quantification of acetaminophen (paracetamol) and codeine phosphate in pharmaceutical formulations. The described method is simple, accurate, and precise, making it suitable for routine quality control analysis and stability studies.

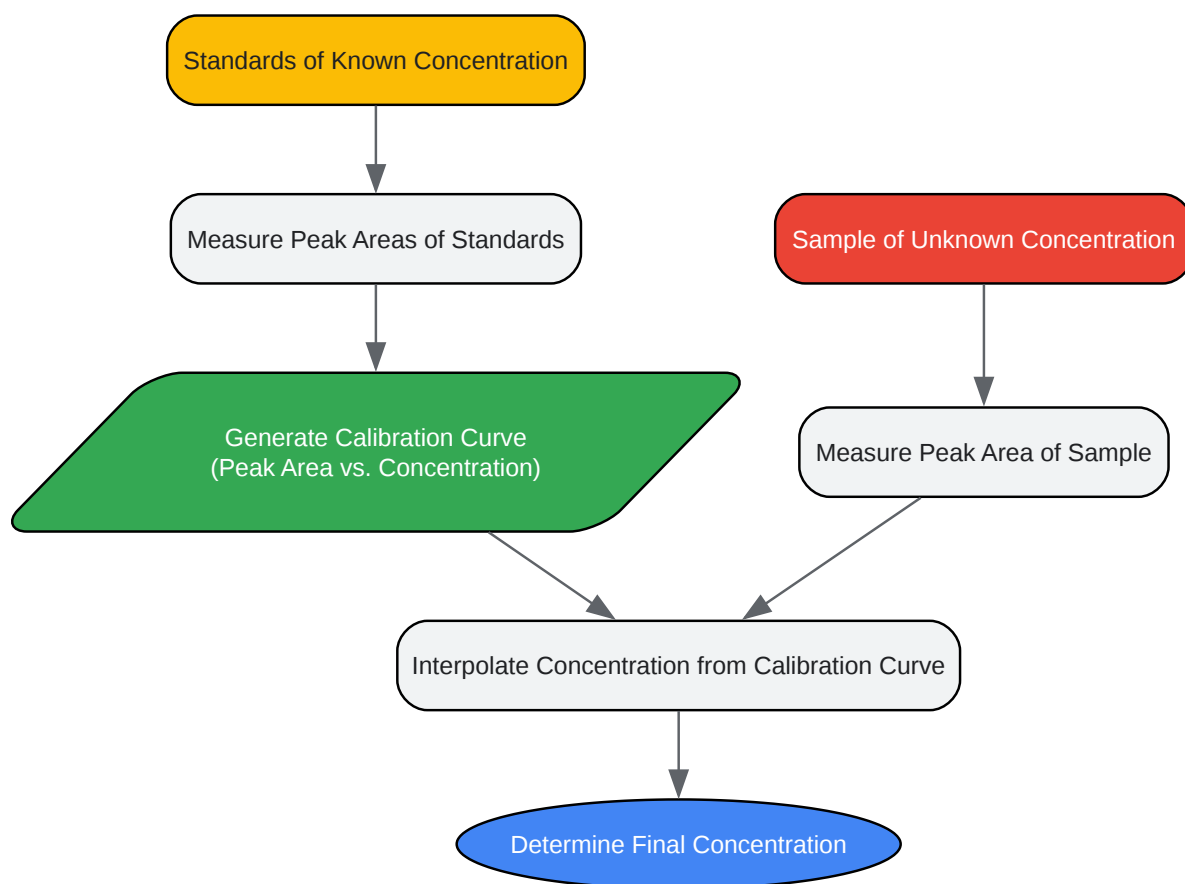
## Introduction

Acetaminophen is a widely used analgesic and antipyretic, while codeine is an opioid analgesic often combined with acetaminophen to provide enhanced pain relief. The simultaneous determination of these two active pharmaceutical ingredients (APIs) is crucial for ensuring the quality, safety, and efficacy of combination drug products. This document provides a detailed protocol for the separation and quantification of acetaminophen and codeine using a reversed-phase HPLC-UV system.

## Experimental Workflow

The overall experimental process from sample preparation to data analysis is illustrated below.





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